

In-Depth Technical Guide: Chemical Structure and Analysis of Sofosbuvir Impurity N

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sofosbuvir impurity N

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Introduction

Sofosbuvir, a cornerstone in the treatment of Hepatitis C, is a nucleotide analog inhibitor of the viral RNA polymerase. As with any pharmaceutical active ingredient, the control of impurities is critical to ensure its safety and efficacy. This technical guide provides a detailed overview of **Sofosbuvir Impurity N**, a known related substance. This document outlines its chemical structure, analytical methodologies for its identification and quantification, and a plausible pathway for its formation.

Chemical Identity of Sofosbuvir Impurity N

Sofosbuvir Impurity N, also referred to as Methoxy Sofosbuvir Impurity, is a diastereoisomer of Sofosbuvir where the isopropyl ester of the L-alanine moiety is replaced by a methyl ester.

Chemical Structure:

IUPAC Name: (2S)-methyl 2-((((2R,3R,4R,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-4-fluoro-3-hydroxy-4-methyltetrahydrofuran-2-yl)methoxy)

(phenoxy)phosphoryl)amino)propanoate[1]

CAS Number: 1394157-34-6[1]

Molecular Formula: C₂₀H₂₅FN₃O₉P[1]

Molecular Weight: 501.40 g/mol

Quantitative Data

The following table summarizes key quantitative data related to the analysis of Sofosbuvir and its impurities. While specific limits of detection (LOD) and quantification (LOQ) for **Sofosbuvir Impurity N** are not extensively published in peer-reviewed literature, the provided data for a general phosphoryl impurity in Sofosbuvir offers a relevant benchmark.

Parameter	Value	Reference
Limit of Detection (LOD) for a phosphoryl impurity	0.03% (0.12 µg)	[2]
Limit of Quantification (LOQ) for a phosphoryl impurity	1.50% (0.375 µg)	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and characterization of **Sofosbuvir Impurity N** are not readily available in the public domain. However, based on established methods for the analysis of Sofosbuvir and its related substances, the following protocols can be adapted.

High-Performance Liquid Chromatography (HPLC) for Detection and Quantification

A stability-indicating reverse-phase HPLC method is suitable for the detection and quantification of **Sofosbuvir Impurity N**.

- Instrumentation: A standard HPLC system equipped with a UV detector.

- Column: Agilent Eclipse XDB-C18, 4.6 × 250 mm, 5 μm[2].
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and a buffered aqueous solution (e.g., 0.1% trifluoroacetic acid in water)[2]. A common mobile phase composition is a 50:50 (v/v) mixture of acetonitrile and 0.1% trifluoroacetic acid in water[2].
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 260 nm[2].
- Sample Preparation: Dissolve the Sofosbuvir drug substance or product in a suitable diluent (e.g., a mixture of water and acetonitrile) to a known concentration.
- Validation: The method should be validated according to ICH guidelines to demonstrate specificity, linearity, accuracy, precision, and robustness.

Spectroscopic Characterization

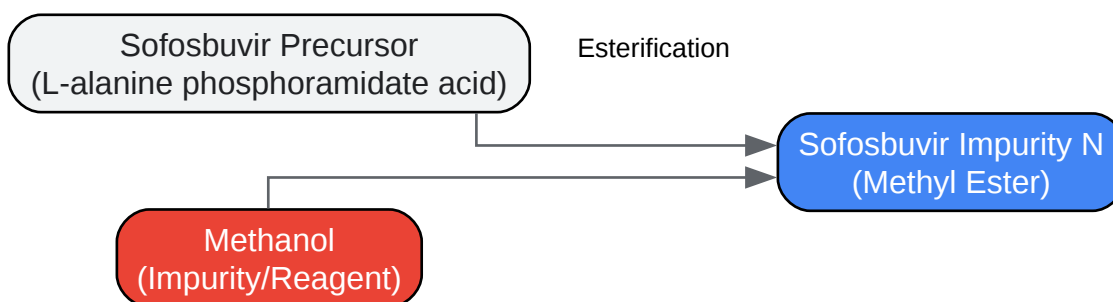
While specific spectral data for **Sofosbuvir Impurity N** is not widely published, the following techniques are essential for its structural elucidation. Commercial suppliers of this impurity standard typically provide a Certificate of Analysis which would include such data[3].

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Would show characteristic signals for the methyl ester protons (a singlet around 3.7 ppm), in addition to the signals corresponding to the nucleoside and phenoxy moieties.
 - ¹³C NMR: Would display a resonance for the methyl ester carbon, differing from the isopropyl ester carbons in Sofosbuvir.
 - ³¹P NMR: A signal corresponding to the phosphorus atom in the phosphoramidate linkage would be observed.
 - ¹⁹F NMR: A signal for the fluorine atom on the tetrahydrofuran ring would be present.
- Mass Spectrometry (MS):

- High-Resolution Mass Spectrometry (HRMS): To confirm the elemental composition ($C_{20}H_{25}FN_3O_9P$).
- Tandem Mass Spectrometry (MS/MS): To study the fragmentation pattern. Expected fragments would arise from the loss of the methyl alanate side chain, the phenoxy group, and cleavage of the glycosidic bond.

Potential Formation Pathway

Sofosbuvir Impurity N can be formed during the synthesis of Sofosbuvir if methanol is present as a residual solvent or reactant instead of isopropanol during the esterification of the L-alanine moiety. It could also potentially arise from transesterification under certain storage or processing conditions.



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Caption: Plausible formation pathway of **Sofosbuvir Impurity N**.

Conclusion

Sofosbuvir Impurity N is a critical process-related impurity in the manufacturing of Sofosbuvir. Its control and monitoring are essential for ensuring the quality and safety of the final drug product. This guide provides a foundational understanding of its chemical properties and the analytical techniques required for its management in a drug development and manufacturing setting. Further research into its specific toxicological profile and the development of dedicated, validated analytical methods are encouraged for comprehensive quality control.

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References

- [1. Methoxy Sofosbuvir Impurity | 1394157-34-6 | SynZeal \[synzeal.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. synthinkchemicals.com \[synthinkchemicals.com\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide: Chemical Structure and Analysis of Sofosbuvir Impurity N]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10799823/docs#in-depth-technical-guide-chemical-structure-and-analysis-of-sofosbuvir-impurity-n\]](https://www.benchchem.com/product/b10799823/docs#in-depth-technical-guide-chemical-structure-and-analysis-of-sofosbuvir-impurity-n)

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